

A Comprehensive Technical Guide to Methyl 2-Methoxypropionate for Research and Development

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Compound of Interest

Compound Name: Methyl 2-methoxypropionate

Cat. No.: B031606

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Abstract

This technical guide provides an in-depth analysis of **methyl 2-methoxypropionate** (CAS: 17639-76-8), a versatile ester with significant applications as a pharmaceutical intermediate and specialty solvent.^[1] Centered around its core physicochemical properties, this document details the compound's molecular identity, synthesis protocols, analytical validation, and critical safety procedures. With a molecular formula of $C_5H_{10}O_3$ and a precise molecular weight of approximately 118.13 g/mol, **methyl 2-methoxypropionate**'s utility is rooted in its unique structure and reactivity.^{[2][3]} This guide is intended for researchers, chemists, and drug development professionals, offering field-proven insights and validated methodologies to support advanced applications.

Core Molecular Identity and Physicochemical Properties

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. **Methyl 2-methoxypropionate**, also known by its IUPAC name methyl 2-methoxypropanoate, is a colorless liquid with a characteristic fruity odor.^{[1][4]}

Chemical Identifiers

For unambiguous identification and regulatory compliance, a standardized set of identifiers is crucial. The key identifiers for **methyl 2-methoxypropionate** are summarized below.

Identifier	Value	Source(s)
CAS Number	17639-76-8	[1] [5]
Molecular Formula	C ₅ H ₁₀ O ₃	[2] [3]
IUPAC Name	methyl 2-methoxypropanoate	[5] [6]
InChI Key	VABBJJOSOCPYIT-UHFFFAOYSA-N	[1] [5]
SMILES	<chem>CC(C(=O)OC)OC</chem>	[5] [6]
Synonyms	Methyl α-methoxypropionate, 2-Methoxypropanoic acid methyl ester	[1] [7]

Core Physicochemical Data

The compound's behavior in various physical and chemical systems is dictated by the properties detailed in the following table. The molecular weight, a cornerstone of stoichiometric calculations, is derived from its chemical formula.

Property	Value	Source(s)
Molecular Weight	118.13 g/mol	[2] [6] [7]
Appearance	Colorless liquid	[1]
Boiling Point	43-44°C (at 15 mmHg); 142-143°C (at 760 mmHg, est.)	[5] [8]
Flash Point	36°C (96°F)	[5]
Refractive Index	~1.397 (at 20°C)	[5]
Purity (Typical)	97-99%	[1]

Solubility Profile

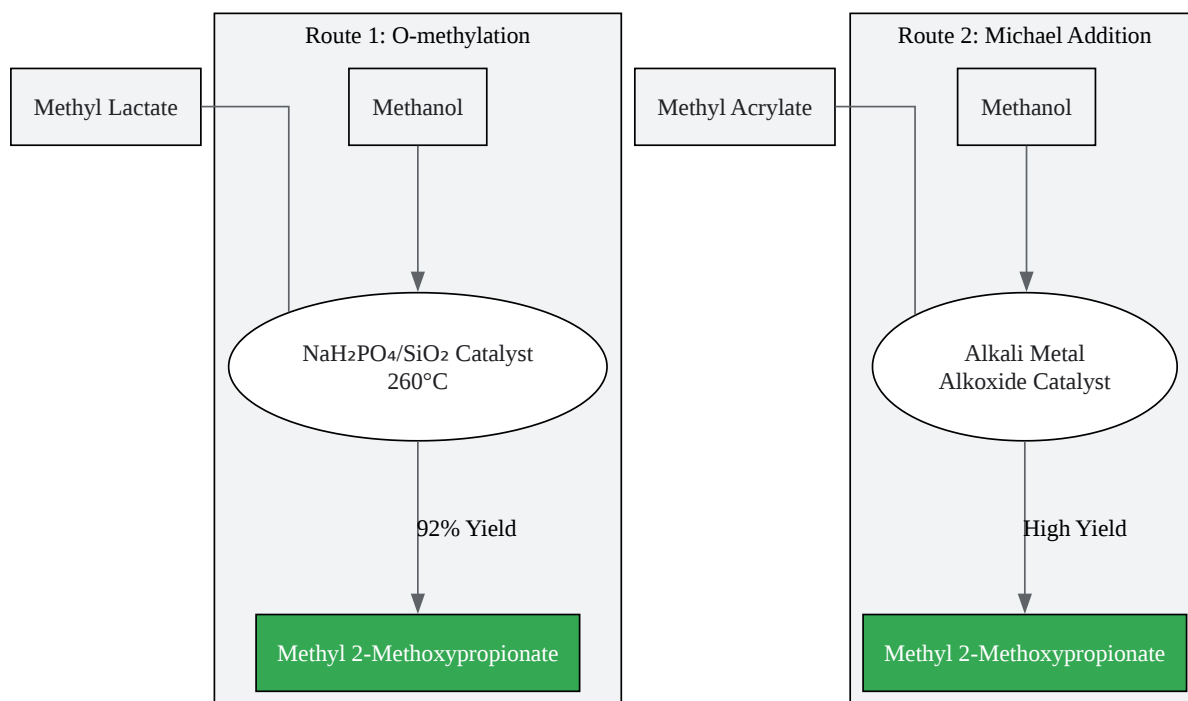
Methyl 2-methoxypropionate exhibits good solubility in common organic solvents such as ethanol and ether.^[1] While some sources indicate limited solubility in water due to its ester functionality, others report it as soluble.^{[1][5]} This discrepancy may arise from differing experimental conditions or definitions of "solubility." From a practical standpoint, it should be considered miscible with most organic phases and partially soluble in aqueous phases, a property that can be exploited in liquid-liquid extractions.

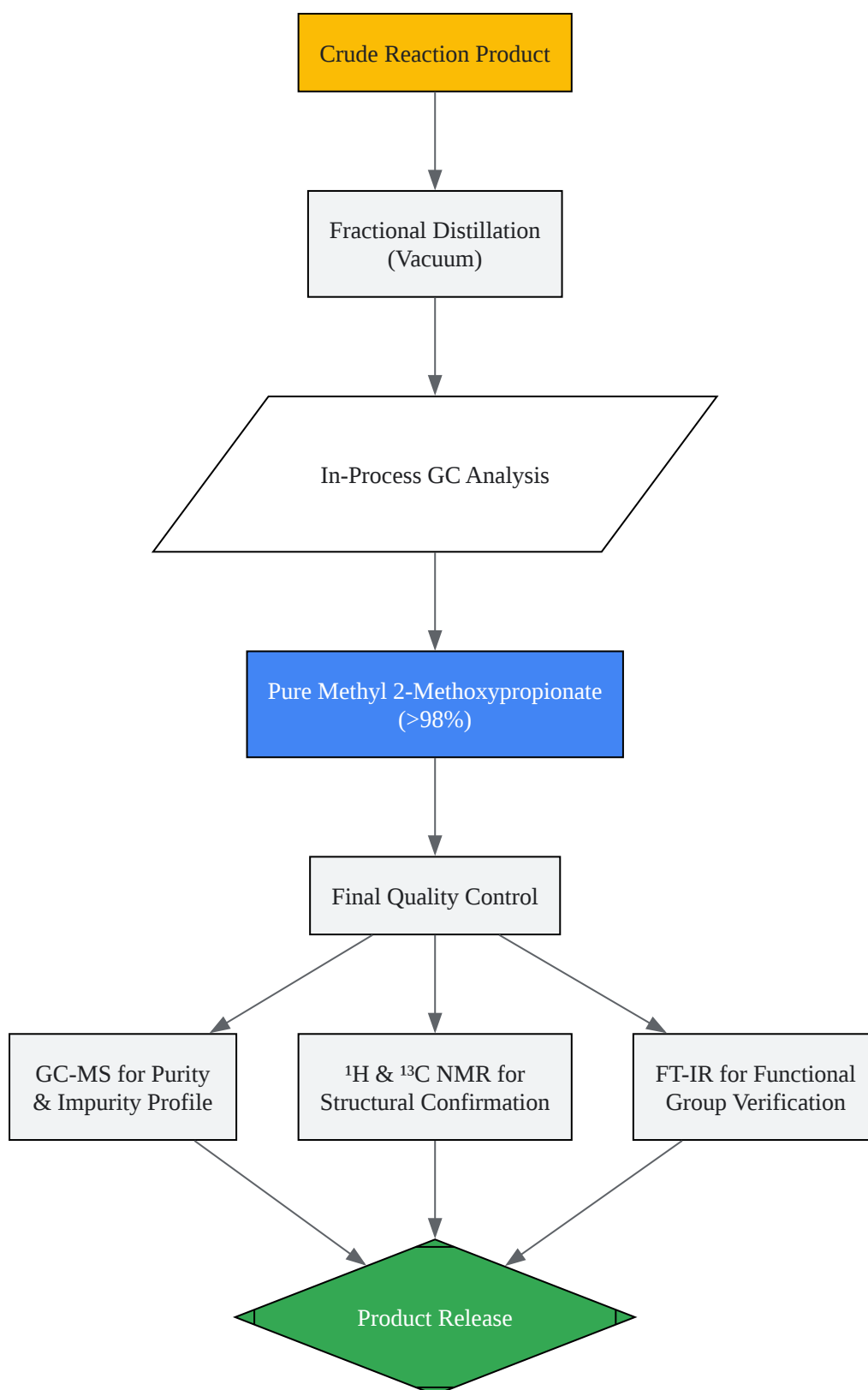
Synthesis and Purification

The synthesis of **methyl 2-methoxypropionate** can be achieved through several reliable pathways. The choice of method often depends on the availability of starting materials, required scale, and desired purity.

Overview of Synthetic Routes

Two primary, industrially relevant methods for synthesizing **methyl 2-methoxypropionate** are the catalytic O-methylation of methyl lactate and the Michael addition of methanol to methyl acrylate.





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